

Best practices for storing and handling Albuterol sulfate for research

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Compound of Interest

Compound Name: *lbuterol*

Cat. No.: *B1220474*

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Albuterol Sulfate: Technical Support Center for Research Applications

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the best practices for storing and handling Albuterol sulfate in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Albuterol sulfate powder?

A1: Albuterol sulfate powder should be stored in a dry place.^[1] The recommended storage temperature is between 15°C and 25°C (59°F and 77°F).^{[1][2]} It is also advised to protect it from light.^[3]

Q2: How should I prepare a stock solution of Albuterol sulfate?

A2: Albuterol sulfate is soluble in water.^{[4][5]} To prepare a stock solution, it can be dissolved in 1 M NaOH to a concentration of 50 mg/mL, resulting in a clear to slightly hazy, yellow-green solution.^[6] For cell culture experiments, sterile normal saline can be used as a diluent.^[5] Always use a calibrated balance and volumetric flasks to ensure accurate concentration.

Q3: What is the stability of Albuterol sulfate in aqueous solutions?

A3: The stability of Albuterol sulfate in aqueous solutions is pH-dependent. The maximum stability is observed between pH 3 and 4.[7] The degradation of the drug is sensitive to oxygen and increases with higher drug concentrations.[7] It is important to note that buffer salts can have unpredictable effects on stability, with acetate showing a stabilizing effect and phosphate accelerating degradation.[7]

Q4: What personal protective equipment (PPE) should I use when handling Albuterol sulfate powder?

A4: When handling Albuterol sulfate powder, it is crucial to wear appropriate personal protective equipment to avoid exposure.[1][8] This includes protective gloves, eye protection (safety goggles with side protection), and a lab coat.[1][8][9] If there is a risk of dust formation, a NIOSH/MSHA-approved respirator should be used.[3]

Troubleshooting Guides

Problem: My Albuterol sulfate solution has changed color. Is it still usable?

Solution: A change in color of the Albuterol sulfate solution may indicate degradation. If the solution becomes discolored, it is recommended to discard it.[10] The stability of the solution is influenced by factors such as pH, temperature, and exposure to light. To minimize degradation, prepare fresh solutions and store them under the recommended conditions.

Problem: I'm observing inconsistent results in my experiments using Albuterol sulfate.

Solution: Inconsistent results can stem from several factors related to the handling and preparation of Albuterol sulfate:

- **Solution Instability:** As mentioned, Albuterol sulfate stability is pH-dependent.[7] Ensure the pH of your experimental medium is within the optimal range for stability. Prepare fresh solutions for each experiment to avoid using degraded compound.
- **Inaccurate Concentration:** Verify the accuracy of your stock solution concentration. Use a calibrated balance and precise volumetric measurements.
- **Improper Storage:** Ensure the solid compound and stock solutions are stored at the correct temperature and protected from light to prevent degradation.[1][3][4]

Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature (Solid)	15 – 25 °C	[1] [2]
Storage Temperature (Solution)	2 – 25 °C (36 – 77°F)	[4]
Solubility in 1 M NaOH	50 mg/mL	[6]
Optimal pH for Stability	3 - 4	[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Albuterol Sulfate Stock Solution

Materials:

- Albuterol sulfate powder (CAS 51022-70-9)
- Sterile, deionized water
- Calibrated analytical balance
- Sterile volumetric flask
- Sterile conical tubes
- Magnetic stirrer and stir bar
- pH meter

Methodology:

- Calculate the required mass of Albuterol sulfate powder using its molecular weight (576.7 g/mol). For 10 mL of a 10 mM solution, 57.67 mg is needed.

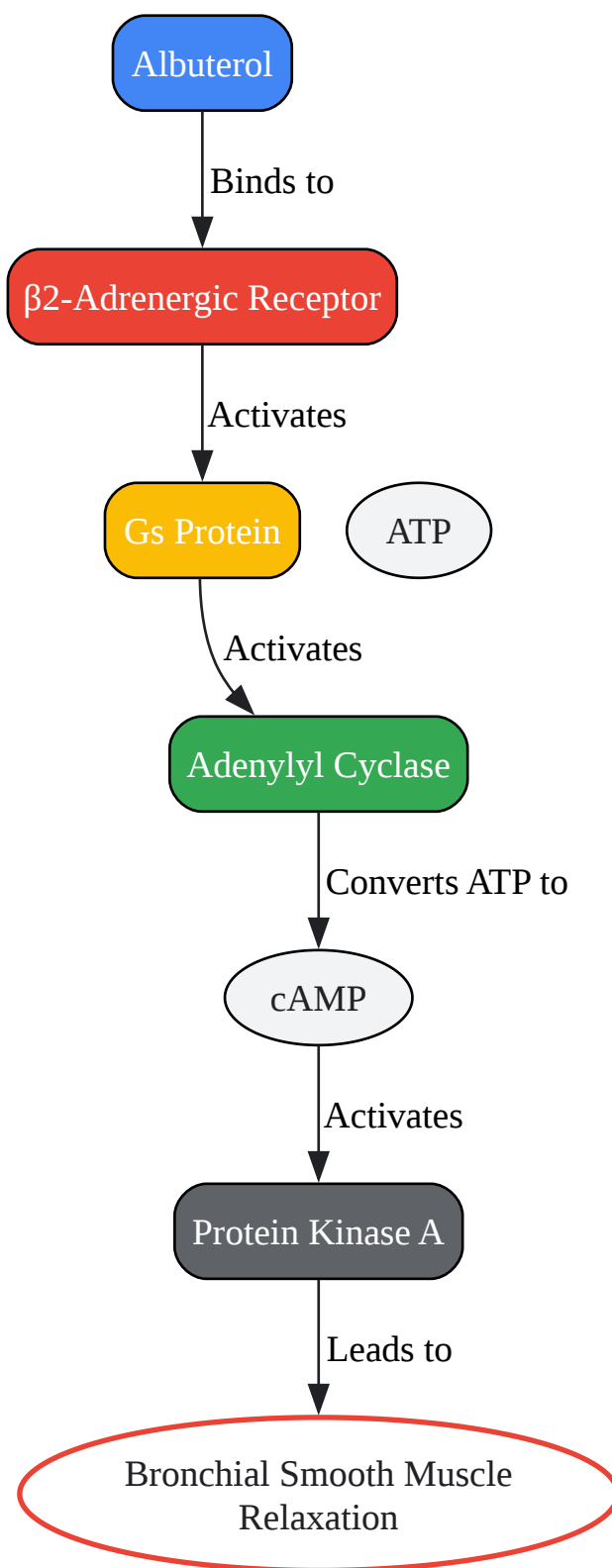
- Accurately weigh the calculated amount of Albuterol sulfate powder using an analytical balance in a fume hood.
- Transfer the powder to a sterile volumetric flask.
- Add a small volume of sterile, deionized water to dissolve the powder. A magnetic stirrer can be used to aid dissolution.
- Once fully dissolved, bring the final volume to 10 mL with sterile, deionized water.
- Verify the pH of the solution and adjust if necessary to be within the stable range (pH 3-4) using dilute HCl or NaOH.[7]
- Sterile-filter the solution through a 0.22 μm filter into sterile conical tubes.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at the recommended temperature, protected from light.

Visualizations



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Figure 1: Workflow for preparing and storing Albuterol sulfate stock solutions.



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